

Quantitative Data on Paxalisib's Effect on Circulating Tumor Cells

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Paxalisib

CAS No.: 1382979-44-3

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The following table summarizes the key quantitative findings from recent studies investigating **paxalisib's** impact on CTCs.

Study Type / Source	Cancer Type	Treatment Regimen	Key Quantitative Findings on CTCs
Phase 1b Trial (First Patient) [1] [2]	Metastatic Triple-Negative Breast Cancer (mTNBC)	Paxalisib + Pembrolizumab + Chemotherapy	• >50% reduction in total CTC count after 21 days (1 cycle) • Comparable reduction in CTC clusters • Reduction in mesenchymal phenotype of remaining CTCs
Expanded-Access Case [3]	Metastatic Triple-Negative Breast Cancer (mTNBC)	Paxalisib + Pembrolizumab + Chemotherapy	• 86% reduction in overall tumor burden on imaging after 3 weeks
Ex Vivo Study [4]	Stage IV HER2-Positive Metastatic Breast Cancer	Paxalisib Monotherapy	• Statistically significant reduction in single CTCs • Complete (100%) disruption of CTC clusters containing ≥ 3 cells

Experimental Protocols and Methodologies

The data on **paxalisib's** effect on CTCs comes from specific clinical and laboratory settings. Below is a detailed breakdown of the methodologies behind these key findings.

Clinical Trial Protocol: Phase 1b in Advanced Breast Cancer

This ongoing company-sponsored trial is a primary source of recent clinical data on **paxalisib** combinations [3] [1] [2].

- **Objective:** To evaluate the safety, tolerability, and efficacy of **paxalisib** in combination with other agents in patients with advanced breast cancer.
- **Study Arms:**
 - **Arm A: Paxalisib** combined with **olaparib** (for HER2-negative stage IV breast cancer with a confirmed germline BRCA mutation).
 - **Arm B: Paxalisib** combined with **pembrolizumab** and **chemotherapy** (for recurrent/metastatic TNBC).
- **Dosing Regimens:**
 - **Paxalisib:** 15 mg or 30 mg, administered orally once daily in 21-day (Arm B) or 28-day (Arm A) cycles.
 - **Pembrolizumab:** 200 mg administered intravenously on Day 1 of each 21-day cycle.
 - **Chemotherapy:** Nanoparticle albumin-bound (nab-) paclitaxel, or gemcitabine/carboplatin per standard of care.
- **CTC Analysis Method:**
 - **Sample Collection:** Liquid biopsy (blood samples) from patients.
 - **Analysis Timepoints:** Serial monitoring, including a pre-specified analysis at Day 21 (end of Cycle 1).
 - **Endpoint Measurement:** Reduction in total CTC count and number of CTC clusters.

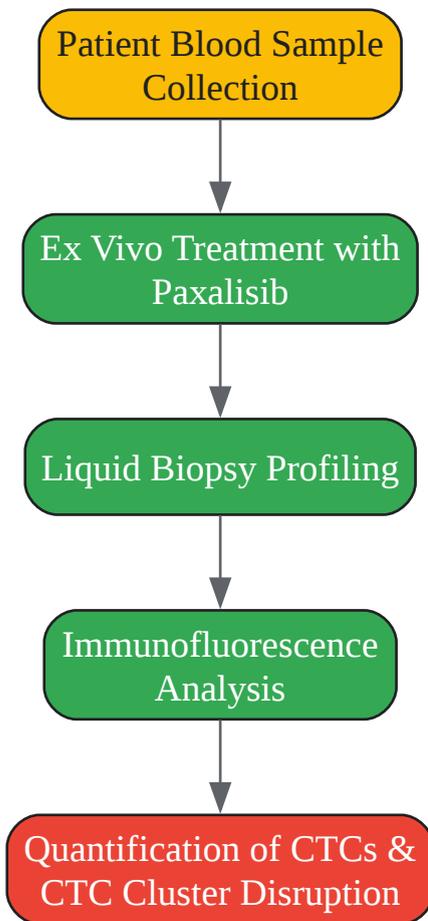
Ex Vivo Assay Protocol: Disruption of CTC Clusters

The ex vivo findings for HER2-positive breast cancer were generated through a collaborative research program and provide direct insight into the assay methodology [4].

- **Objective:** To evaluate the effect of **paxalisib** monotherapy on metastatic burden, specifically CTCs and CTC clusters, in blood samples from patients with Stage IV HER2-positive metastatic breast cancer.
- **Experimental Workflow:**
 - **Sample Acquisition:** Collect blood samples from qualified patients.
 - **Ex Vivo Treatment:** Profile the samples and treat them with **paxalisib** ex vivo (outside the living organism).
 - **Liquid Biopsy Profiling:** Use this technique to quantify single CTCs and CTC clusters.

- **Immunofluorescence Analysis:** Employ this method to visually confirm the disruption of CTC clusters.
- **Key Measured Outcome:** The complete disruption of highly metastatic CTC clusters defined as containing three or more cells.

The experimental workflow for the ex vivo assay can be summarized as follows:



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Mechanism of Action: Paxalisib and CTC Disruption

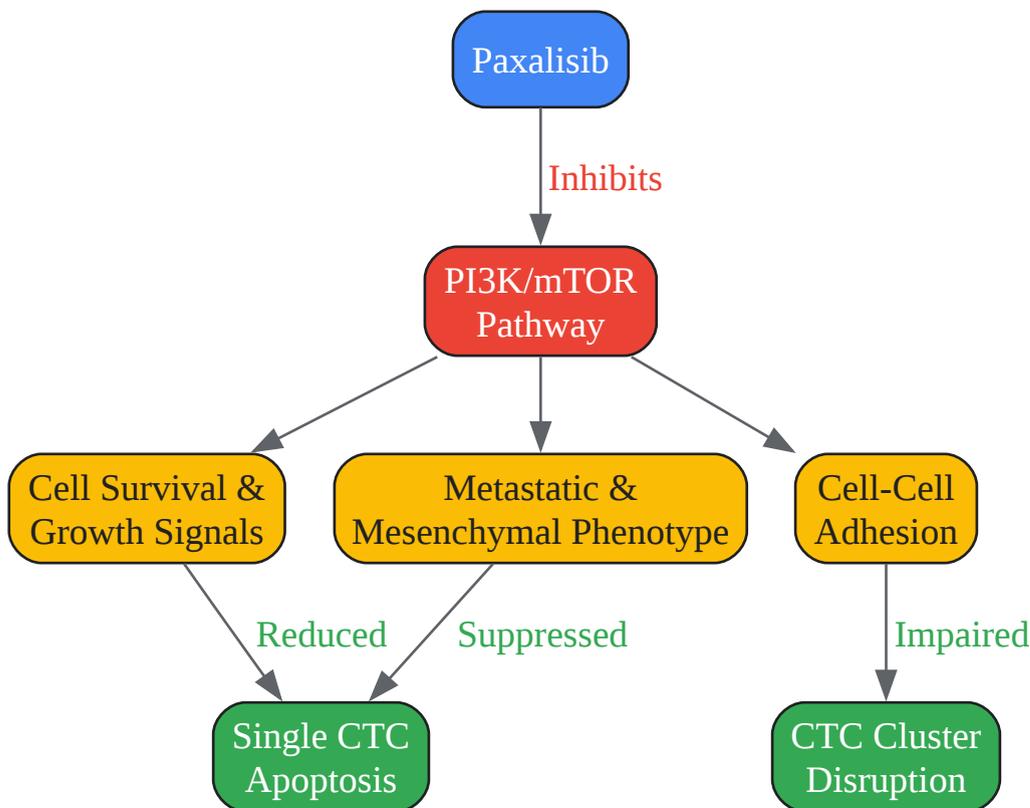
Paxalisib is a brain-penetrant, dual **PI3K and mTOR inhibitor** [2] [5]. The PI3K/AKT/mTOR pathway is a critical signaling cascade frequently dysregulated in cancer, driving cell growth, survival, and metastasis [6]. The drug's effect on CTCs is likely mediated through several interconnected mechanisms:

- **Inhibition of Pro-Survival Signals:** By blocking the PI3K/mTOR pathway, **paxalisib** deprives tumor cells of crucial survival signals, leading to increased apoptosis (programmed cell death) of single

CTCs [2] [5].

- **Disruption of Cell-Cell Adhesion:** CTC clusters rely on cell adhesion molecules to maintain their structure. Pathway inhibition can interfere with these connections, leading to the dissociation of clusters into single cells, as observed in the ex vivo study [4].
- **Reduction of Metastatic Phenotype:** **Paxalisib** has been shown to promote a **mesenchymal-to-epithelial transition**, reducing the aggressive, invasive characteristics of cancer cells. This is consistent with the observed reduction in the mesenchymal phenotype of remaining CTCs in the Phase 1b trial [2].
- **Modulation of the Tumor Microenvironment:** Preclinical data indicates that **paxalisib** can impact the tumor immune environment and epigenetic regulators like EZH2. This may enhance the visibility of tumor cells to the immune system, particularly when combined with immunotherapy like pembrolizumab [2].

The following diagram illustrates the proposed molecular mechanism by which **paxalisib** disrupts CTCs:



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Technical Considerations for Protocol Design

When designing protocols based on these findings, researchers should consider:

- **CTC Cluster Definition:** Consistently define CTC clusters, for example, as aggregates of **three or more cells**, to standardize quantification and reporting [4].
- **Phenotypic Analysis:** Beyond simple counting, incorporate analysis of CTC phenotypes (e.g., mesenchymal vs. epithelial) to gain deeper insights into the biological impact of the treatment [1] [2].
- **Combination Rationale:** The synergy observed with immunotherapy and chemotherapy supports the combination approach. The rationale is that **paxalisib** may alter the tumor and its microenvironment to make it more susceptible to immune attack and chemotherapy [3] [2].

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To cite this document: Smolecule. [Quantitative Data on Paxalisib's Effect on Circulating Tumor Cells]. Smolecule, [2026]. [Online PDF]. Available at:
[<https://www.smolecule.com/products/b528760#paxalisib-circulating-tumor-cell-reduction-assay>]

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